

# Isopropyl Caprylate: A Comprehensive Technical Guide for Scientific Professionals

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Isopropyl caprylate*

Cat. No.: B1584258

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This guide provides an in-depth exploration of **Isopropyl Caprylate**, a versatile ester with significant applications across the pharmaceutical, cosmetic, and flavor industries. This document will delve into its chemical identity, physicochemical properties, synthesis, and diverse applications, with a particular focus on the scientific principles that underpin its utility.

## Chemical Identity and Nomenclature

**Isopropyl Caprylate** is the ester formed from the reaction of caprylic acid and isopropanol. Its unique chemical structure imparts properties that make it a valuable ingredient in a multitude of formulations.

The Chemical Abstracts Service (CAS) has assigned the number 5458-59-3 to **Isopropyl Caprylate**, which serves as its universal identifier in chemical databases and regulatory documents.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Due to varying naming conventions and historical usage, **Isopropyl Caprylate** is also known by several synonyms. Understanding these is crucial for comprehensive literature searches and accurate identification of the substance.

Table 1: Synonyms and Identifiers for **Isopropyl Caprylate**

Synonym/Identifier	Source/Context
Isopropyl octanoate	Common chemical name[1][2][3]
propan-2-yl octanoate	IUPAC Name[1][2][3]
n-Caprylic acid isopropyl ester	Common chemical name[2][3]
Octanoic acid, 1-methylethyl ester	Alternative chemical name[3][5]
GHK5I7U9ZD	FDA UNII (Unique Ingredient Identifier)[2][3]
EINECS 226-721-2	European Inventory of Existing Commercial Chemical Substances[3][4]

## Physicochemical Properties

The functional characteristics of **Isopropyl Caprylate** in various applications are a direct consequence of its physical and chemical properties. Its molecular structure, a medium-chain fatty acid esterified with a secondary alcohol, results in a unique balance of lipophilicity and volatility.

Table 2: Key Physicochemical Properties of **Isopropyl Caprylate**

Property	Value	Source
Molecular Formula	C11H22O2	[1][2]
Molecular Weight	186.29 g/mol	[1][3]
Boiling Point	217°C	[2]
Density	0.86 g/cm <sup>3</sup>	[2]
Refractive Index	1.4140 to 1.4190	[2]
Flash Point	94°C	[2]
Solubility	Practically insoluble in water; soluble in alcohol and oils	[2]

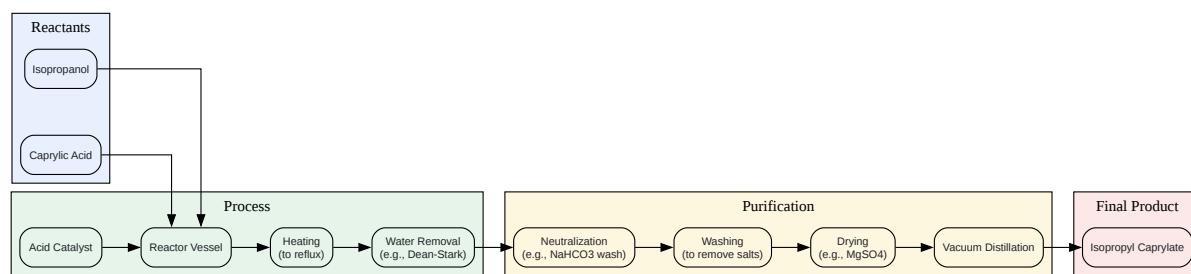
These properties collectively contribute to its role as an effective emollient, solvent, and fragrance component. Its low viscosity and non-greasy feel are particularly valued in cosmetic and topical pharmaceutical formulations.

## Synthesis of Isopropyl Caprylate

The primary industrial method for producing **Isopropyl Caprylate** is through the esterification of caprylic acid with isopropanol.<sup>[2]</sup> This reaction is typically catalyzed by an acid and involves the removal of water to drive the equilibrium towards the formation of the ester.

## Reaction Mechanism and Stoichiometry

The esterification reaction is a reversible process. The use of a catalyst, such as sulfuric acid or a solid acid resin, increases the reaction rate. The stoichiometry is a 1:1 molar ratio of caprylic acid to isopropanol. However, in practice, an excess of isopropanol may be used to shift the equilibrium towards the product side.



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Caption: Generalized workflow for the synthesis and purification of **Isopropyl Caprylate**.

# Experimental Protocol: Laboratory-Scale Synthesis

This protocol outlines a standard procedure for the synthesis of **Isopropyl Caprylate**.

## Materials:

- Caprylic acid
- Isopropanol
- Concentrated sulfuric acid (catalyst)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

## Procedure:

- Combine caprylic acid and an excess of isopropanol in a round-bottom flask.
- Add a catalytic amount of concentrated sulfuric acid.
- Set up the apparatus for reflux with a Dean-Stark trap to collect the water by-product.
- Heat the mixture to reflux and continue until water is no longer collected.
- Cool the reaction mixture and transfer it to a separatory funnel.

- Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with water.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter to remove the drying agent.
- Purify the crude **Isopropyl Caprylate** by vacuum distillation.

## Applications in Research and Drug Development

**Isopropyl Caprylate**'s favorable properties make it a valuable excipient in pharmaceutical and cosmetic formulations.

### Topical and Transdermal Drug Delivery

In topical formulations, **Isopropyl Caprylate** acts as an emollient and a solvent. Its non-greasy feel and rapid absorption enhance the sensory appeal of creams and lotions.<sup>[6][7]</sup> More critically, it can function as a penetration enhancer, facilitating the delivery of active pharmaceutical ingredients (APIs) through the stratum corneum.<sup>[6][7]</sup> This is particularly beneficial for drugs with low skin permeability.

### Solvent for Poorly Soluble APIs

The ester nature of **Isopropyl Caprylate** makes it a good solvent for a variety of lipophilic compounds. This property is leveraged in the formulation of both oral and topical products containing APIs with poor water solubility.

### Use in the Cosmetic and Fragrance Industry

In cosmetics, **Isopropyl Caprylate** is used as an emollient, moisturizer, and thickening agent.<sup>[8]</sup> Its ability to dissolve other ingredients helps to create homogenous and stable formulations. In the fragrance industry, it can be used as a carrier for fragrance oils, and it also possesses a faint fruity or wine-like odor itself.<sup>[1]</sup>

### Safety and Regulatory Information

**Isopropyl Caprylate** is generally considered to be of low toxicity. Safety data sheets indicate that it may cause skin and eye irritation.<sup>[2]</sup> Good laboratory practices should be followed when handling this chemical, including the use of personal protective equipment.

Regulatory bodies such as the FDA and the European Chemicals Agency (ECHA) have established guidelines for its use in various products.<sup>[3]</sup> It is listed in inventories of chemical substances in multiple regions, indicating its widespread acceptance and use.

## Conclusion

**Isopropyl Caprylate** is a multifunctional ester with a well-established safety profile and a broad range of applications. Its unique physicochemical properties make it an invaluable tool for researchers and professionals in drug development, cosmetics, and the flavor and fragrance industries. A thorough understanding of its characteristics is key to leveraging its full potential in formulation and product development.

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Address: 3281 E Guasti Rd  
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